

Application Notes and Protocols: (R)-MLT-985

Stock Solution Storage and Stability

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Compound of Interest

Compound Name: (R)-MLT-985

Cat. No.: B15620862

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This document provides detailed guidelines for the proper storage and handling of **(R)-MLT-985** stock solutions to ensure their stability and integrity for research applications. **(R)-MLT-985** is a potent and selective allosteric MALT1 (Mucosa-associated lymphoid tissue lymphoma translocation protein 1) protease inhibitor with an IC₅₀ of 3 nM.^{[1][2][3]} It is a valuable tool for studying MALT1-driven signaling pathways, particularly in the context of B-cell malignancies and inflammatory diseases.^{[3][4]}

Data Summary: Storage Conditions and Stability

Proper storage is critical to maintain the potency and reliability of **(R)-MLT-985**. The following tables summarize the recommended storage conditions for both the solid compound and its stock solutions.

Table 1: **(R)-MLT-985** Solid Form Storage and Stability

Storage Temperature	Duration	Additional Notes
-20°C	Up to 3 years	Recommended for long-term storage. [2]
4°C	Up to 2 years	Suitable for intermediate-term storage. [2]
0 - 4°C	Days to weeks	For short-term storage. [5]
Room Temperature	A few days/weeks	Stable during standard shipping. [2] [5]

Table 2: **(R)-MLT-985** Stock Solution Storage and Stability

Storage Temperature	Duration	Recommended Solvent
-80°C	6 months	DMSO
-20°C	1 month	DMSO

Experimental Protocols

Protocol 1: Preparation of **(R)-MLT-985** Stock Solution (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **(R)-MLT-985** in Dimethyl Sulfoxide (DMSO).

Materials:

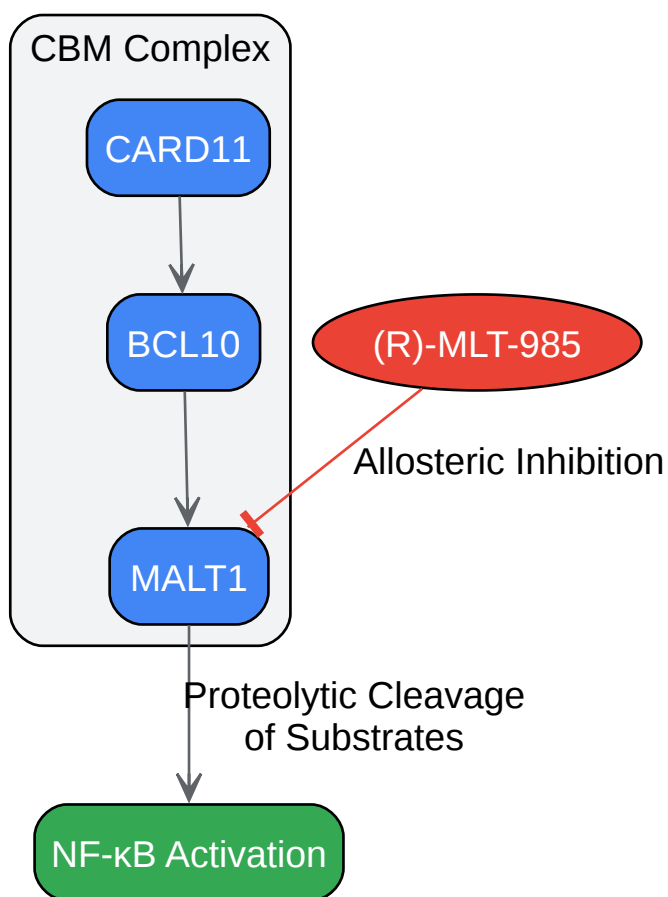
- **(R)-MLT-985** solid powder (Molecular Weight: 448.27 g/mol)[\[5\]](#)
- Anhydrous/molecular biology grade DMSO
- Sterile, amber glass vials or polypropylene tubes
- Calibrated analytical balance
- Vortex mixer

Procedure:

- Pre-warming: Allow the vial of **(R)-MLT-985** solid and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **(R)-MLT-985** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.48 mg of **(R)-MLT-985**.
- Solubilization: Add the appropriate volume of DMSO to the **(R)-MLT-985** powder. For a 10 mM solution, if you weighed 4.48 mg, add 1 mL of DMSO.
- Dissolution: Vortex the solution thoroughly until the **(R)-MLT-985** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into single-use aliquots in sterile, tightly sealed vials.[\[6\]](#)[\[7\]](#)
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[4\]](#)[\[6\]](#)[\[7\]](#) Protect from light.[\[5\]](#)

Visualizations

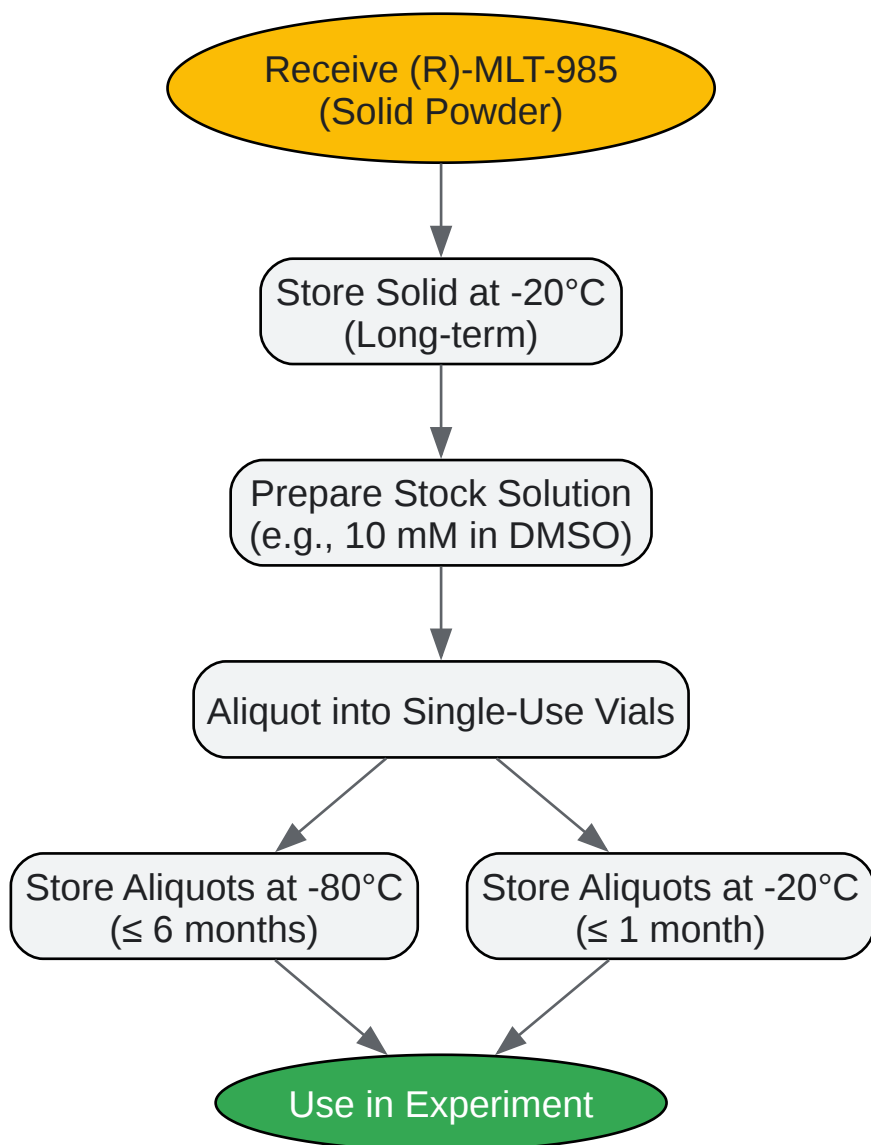
Diagram 1: **(R)-MLT-985** Signaling Pathway Inhibition



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Caption: Inhibition of the MALT1 protease by **(R)-MLT-985** blocks NF-κB signaling.

Diagram 2: Recommended Workflow for **(R)-MLT-985** Stock Solution Handling



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Caption: Workflow for handling and storing **(R)-MLT-985** to maintain compound integrity.

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